

Application Notes and Protocols: Hexadecyldimethylamine in Cosmetic and Personal Care Formulations

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Compound of Interest

Compound Name: *Hexadecyldimethylamine*

Cat. No.: *B057324*

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Introduction

Hexadecyldimethylamine (HDMA), also known as Cetyl Dimethyl Amine, is a tertiary fatty amine that serves as a versatile ingredient in the formulation of cosmetic and personal care products. Its primary role is as a chemical intermediate in the synthesis of cationic surfactants, amine oxides, and betaines, which are valued for their conditioning, emulsifying, and foam-boosting properties.^{[1][2]} HDMA itself also functions directly as an antistatic agent, hair conditioning agent, and emulsifier.^[3] Its long C16 alkyl chain imparts conditioning and emollient properties, contributing to a soft and manageable feel in hair care products.^[2] This document provides detailed application notes and experimental protocols for the use of **Hexadecyldimethylamine** and its derivatives in cosmetic and personal care formulations.

Physicochemical Properties of Hexadecyldimethylamine

A summary of the key physicochemical properties of **Hexadecyldimethylamine** is presented in the table below. This data is essential for formulation development, ensuring compatibility and stability.

Property	Value	Reference
Chemical Name	N,N-Dimethylhexadecan-1-amine	[4]
CAS Number	112-69-6	[1]
Molecular Formula	C ₁₈ H ₃₉ N	[1]
Molecular Weight	269.51 g/mol	[5]
Appearance	Light yellow to yellow liquid or solid (depending on temperature)	[5]
Odor	Fish-like	[4]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and acetone	[1][6]
Density	~0.801 g/mL at 20 °C	[1]
Dissociation Constant (pKa)	9.78 at 25°C	[3]
Surface Tension	26.5-32.2 mN/m at 1 g/L and 25°C	[3]

Applications in Cosmetic and Personal Care Formulations

Hexadecyldimethylamine's utility in cosmetics stems from its dual role as a direct functional ingredient and a precursor to other key components.

Direct Applications:

- Hair Conditioning Agent: HDMA deposits on the negatively charged surface of the hair, reducing static electricity and flyaways, which improves combability.[7]
- Antistatic Agent: Its cationic nature (when protonated in acidic formulations) neutralizes static charges on the hair surface.[7]

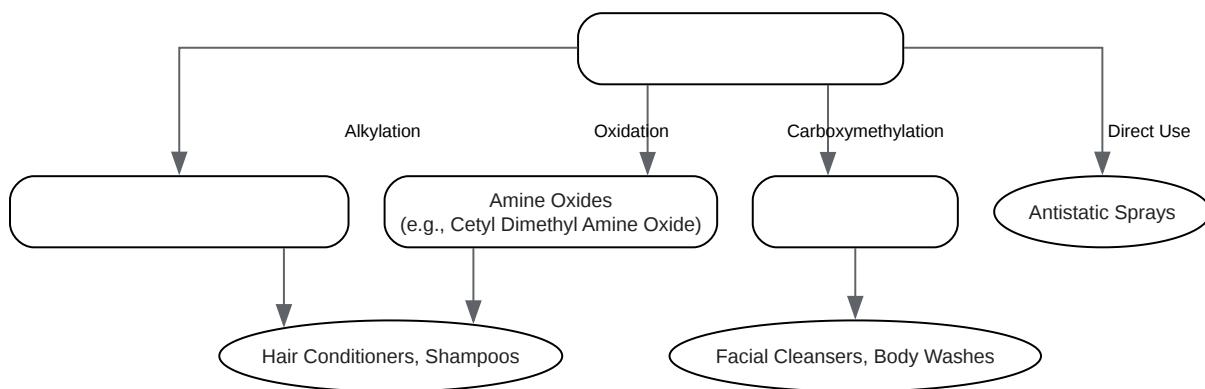
- Emulsifier: HDMA can be used to stabilize oil-in-water emulsions in creams and lotions.

Role as an Intermediate:

Hexadecyldimethylamine is a crucial building block for several classes of cosmetic ingredients:

- Quaternary Ammonium Compounds: Reaction with agents like benzyl chloride or methyl chloride produces quaternary ammonium salts, which are excellent conditioning agents.[2]
- Amine Oxides: Oxidation of HDMA with hydrogen peroxide yields Cetyl Dimethyl Amine Oxide, a zwitterionic surfactant known for its foam-stabilizing and conditioning properties.[2] [8]
- Betaines: Reaction with sodium chloroacetate produces amphoteric surfactants like Cetyl Betaine, which are valued for their mildness and foam-boosting capabilities.[2]

The following diagram illustrates the role of **Hexadecyldimethylamine** as a versatile intermediate.



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Role of HDMA as an Intermediate

Formulation Guidelines

While specific concentrations of **Hexadecyldimethylamine** are proprietary to individual formulations, typical usage levels for tertiary amines and their derivatives in rinse-off hair conditioners range from 0.5% to 5.0% by weight. The final concentration depends on the desired conditioning effect and the presence of other conditioning agents in the formulation.

Here is a sample formulation for a rinse-off hair conditioner incorporating a tertiary amine derivative, which can be adapted for **Hexadecyldimethylamine**.

Ingredient	INCI Name	Function	Typical Concentration (% w/w)
Phase A			
Deionized Water	Aqua	Solvent	To 100
Glycerin	Glycerin	Humectant	2.00 - 5.00
Disodium EDTA	Disodium EDTA	Chelating Agent	0.10 - 0.20
Phase B			
Cetearyl Alcohol	Cetearyl Alcohol	Thickener, Emollient	4.00 - 8.00
Hexadecyldimethylamine	Hexadecyldimethylamine	Conditioning Agent	1.00 - 3.00
Lactic Acid (88%)	Lactic Acid	pH Adjuster	0.20 - 0.50
Phase C			
Preservative (e.g., Phenoxyethanol)		Preservative	0.50 - 1.00
Fragrance	Parfum	Fragrance	0.20 - 0.50

Procedure:

- Combine the ingredients of Phase A and heat to 75-80°C with gentle stirring.
- In a separate vessel, combine the ingredients of Phase B and heat to 75-80°C until all solids are melted.

- Add Phase B to Phase A with continuous stirring. Homogenize for 2-3 minutes.
- Begin cooling the emulsion with gentle stirring.
- At 40°C, add the ingredients of Phase C individually, mixing well after each addition.
- Continue stirring until the conditioner is uniform and has cooled to room temperature.
- Adjust the final pH to 4.0-4.5 if necessary.

Experimental Protocols

Protocol 1: Synthesis of Cetyl Dimethyl Amine Oxide

This protocol describes the laboratory-scale synthesis of a key derivative of **Hexadecyldimethylamine**.

Materials:

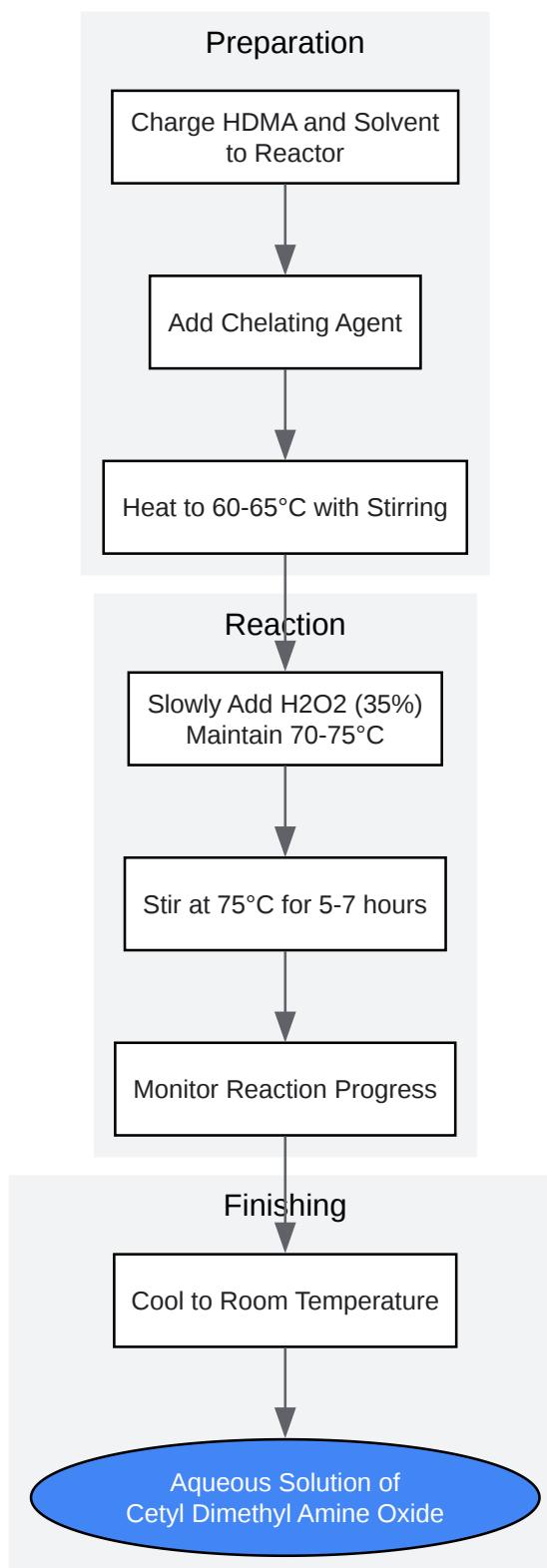
- **Hexadecyldimethylamine** (HDMA)
- Hydrogen Peroxide (35% aqueous solution)
- Deionized Water
- Isopropanol (optional, as solvent)
- Chelating agent (e.g., DTPA)
- Round-bottom flask with magnetic stirrer, dropping funnel, and thermometer
- Heating mantle

Procedure:

- In a round-bottom flask, charge **Hexadecyldimethylamine** and, if used, the solvent.
- Add a small amount of chelating agent.
- Heat the mixture to 60-65°C with stirring.

- Slowly add the hydrogen peroxide solution dropwise via the dropping funnel over a period of 60-90 minutes, maintaining the temperature between 70-75°C. The reaction is exothermic and may require cooling.
- After the addition is complete, continue stirring at 75°C for 5-7 hours.
- Monitor the reaction for the disappearance of the tertiary amine (e.g., by titration).
- Cool the reaction mixture to room temperature. The resulting product is an aqueous solution of Cetyl Dimethyl Amine Oxide.

The following diagram outlines the workflow for this synthesis.

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Synthesis of Cetyl Dimethyl Amine Oxide

Protocol 2: Evaluation of Hair Conditioning Efficacy - Combing Force Reduction

This protocol measures the reduction in combing force on hair tresses treated with a conditioner containing **Hexadecyldimethylamine** or its derivatives.

Apparatus and Materials:

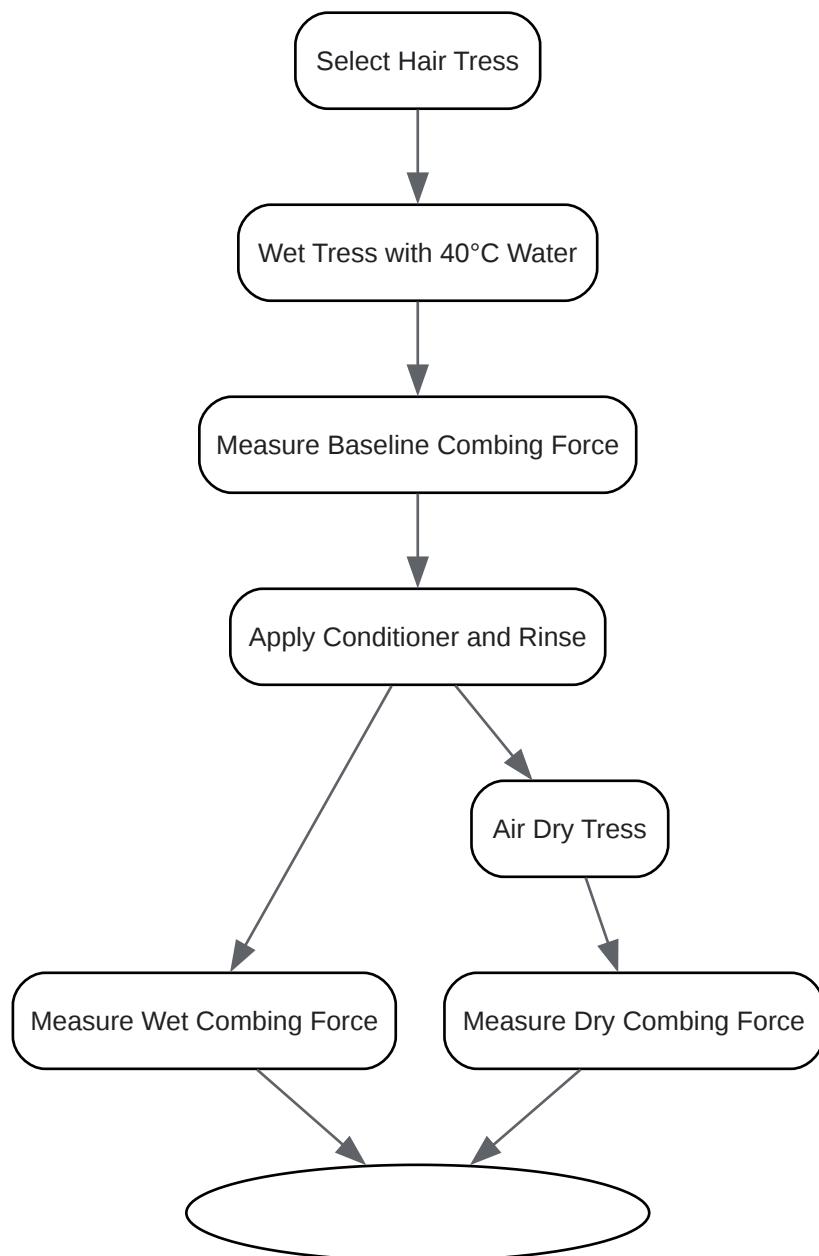
- Texture Analyzer with a hair combing rig attachment
- Standard human hair tresses (e.g., virgin, bleached)
- Test conditioner formulation
- Control conditioner (without the active ingredient)
- Syringes for product application
- Controlled temperature water bath (40°C)

Procedure:

- Baseline Measurement:
 - Thoroughly wet a hair tress with 40°C water.
 - Mount the tress in the combing rig.
 - Perform 5-10 combing cycles and record the average combing force as the baseline (untreated wet combing force).
- Treatment:
 - Apply a standardized amount (e.g., 0.5 mL) of the test conditioner to the wet tress.
 - Gently massage the product into the tress for 1 minute.
 - Rinse the tress thoroughly with 40°C water for 30 seconds.

- Post-Treatment Measurement (Wet Combing):
 - Mount the rinsed, wet tress in the combing rig.
 - Perform 5-10 combing cycles and record the average combing force.
- Post-Treatment Measurement (Dry Combing):
 - Allow the treated tress to air dry completely under controlled conditions.
 - Mount the dry tress in the combing rig.
 - Perform 5-10 combing cycles and record the average combing force.
- Data Analysis:
 - Calculate the percentage reduction in combing force for both wet and dry conditions compared to the baseline using the following formula: $\% \text{ Reduction} = [(\text{Baseline Force} - \text{Treated Force}) / \text{Baseline Force}] \times 100$
 - Compare the results of the test conditioner to the control conditioner.

The workflow for evaluating hair conditioning efficacy is depicted below.

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Hair Conditioning Efficacy Workflow

Conclusion

Hexadecyldimethylamine is a valuable ingredient in the cosmetic formulator's palette, offering multiple pathways to achieve enhanced conditioning, emulsification, and antistatic properties in a wide range of personal care products. Its utility as both a direct functional ingredient and a key intermediate for high-performance surfactants underscores its importance in the

development of effective and consumer-pleasing formulations. The provided protocols offer a framework for the synthesis of its derivatives and the substantiation of its efficacy in hair care applications.

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